

# Application Notes and Protocols for Promethium-145 in Nuclear Batteries

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## Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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## Introduction

**Promethium-145** (Pm-145) is a radioisotope with significant potential for use in long-life nuclear batteries, also known as radioisotope power sources. These devices convert the energy from radioactive decay directly into electricity. While Promethium-147 (Pm-147) has been more commonly utilized in historical applications, the longer half-life of Pm-145 presents a compelling advantage for applications requiring sustained power over extended periods with minimal to no maintenance. This document provides detailed application notes, experimental protocols, and comparative data on the use of **Promethium-145** in betavoltaic nuclear batteries.

## Application Notes

**Promethium-145** is the most stable isotope of promethium, boasting a half-life of 17.7 years.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It decays primarily through electron capture to Neodymium-145, a stable isotope.<sup>[1]</sup><sup>[2]</sup> This decay process releases a cascade of Auger electrons and X-rays, which can be harnessed to generate electrical power in a betavoltaic device.

The primary application of **Promethium-145** lies in low-power, long-endurance devices where battery replacement is impractical or impossible. Potential applications include:

- **Implantable Medical Devices:** Powering devices such as pacemakers, neurostimulators, and implantable drug delivery pumps where longevity and reliability are critical.<sup>[4][5]</sup> The consistent power output of a Pm-145 battery over nearly two decades could significantly reduce the need for repeated surgeries to replace conventional batteries.
- **Remote Sensors and Environmental Monitoring:** Providing continuous power to sensors in remote or harsh environments, such as deep-sea monitoring stations, polar research equipment, and unattended ground sensors for security and environmental surveillance.
- **Space Applications:** Powering low-power electronics on long-duration space missions, including satellites, deep-space probes, and rovers, where solar power may be intermittent or unavailable.<sup>[5]</sup>
- **Microelectronics and MEMS:** Serving as an integrated power source for microelectromechanical systems (MEMS) and other low-power microelectronic devices, enabling autonomous operation for the device's entire lifespan.<sup>[6]</sup>

The primary advantage of **Promethium-145** over the more commonly used Promethium-147 is its significantly longer half-life (17.7 years for Pm-145 versus 2.62 years for Pm-147).<sup>[1][5]</sup> This extended lifespan translates to a more stable and prolonged power output, making it ideal for applications requiring operational lifetimes exceeding a decade. However, the practical application of Pm-145 has been limited compared to Pm-147, which is a pure beta emitter and has been more readily available as a fission product.<sup>[1][5]</sup>

## Quantitative Data

The following tables summarize the key properties of **Promethium-145** and compare them with Promethium-147 for application in nuclear batteries.

Table 1: Nuclear Properties of **Promethium-145** and Promethium-147

Property	Promethium-145	Promethium-147
Half-life	17.7 years[1][2][3]	2.62 years[5]
Decay Mode	Electron Capture (>99%)[7]	Beta Minus ( $\beta^-$ )[8]
Primary Decay Product	Neodymium-145 (Stable)[1][2]	Samarium-147 (Stable)
Mean Electron Energy	Not directly applicable (emits Auger electrons and X-rays)	~62 keV[4]
Specific Activity	~940 Ci/g[2]	Varies with purity
Power Density	Theoretically lower than Pm-147 due to lower decay energy	Higher than Pm-145

Table 2: Comparison of Potential Betavoltaic Performance

Parameter	Promethium-145 based Betavoltaic	Promethium-147 based Betavoltaic
Projected Operational Lifetime	> 15 years	3 - 5 years[2]
Power Output Stability	High, due to long half-life	Moderate, noticeable decay over operational life
Shielding Requirements	Requires shielding against X-rays	Requires shielding for beta particles and Bremsstrahlung radiation
Semiconductor Material Suitability	Wide bandgap semiconductors (e.g., SiC, Diamond)	Wide bandgap semiconductors (e.g., SiC, Diamond)[9][10]
Theoretical Efficiency	Dependent on semiconductor and device design	Estimated up to 21% (direct charge)[8]

## Experimental Protocols

The following protocols outline the key experimental steps for the fabrication and characterization of a **Promethium-145** based betavoltaic nuclear battery. These are

generalized procedures and may require optimization based on specific materials and equipment.

## Protocol 1: Promethium-145 Source Preparation

- Procurement and Handling:
  - Obtain **Promethium-145** from a certified supplier, typically in the form of promethium(III) oxide ( $\text{Pm}_2\text{O}_3$ ) or promethium(III) chloride ( $\text{PmCl}_3$ ).
  - All handling must be conducted in a shielded glovebox or hot cell facility with appropriate radiation safety protocols in place.
- Source Deposition (Thin Film Method):
  - Substrate Preparation: Prepare a suitable substrate, such as a thin sheet of titanium or silicon, by cleaning it ultrasonically in acetone, isopropanol, and deionized water.
  - Electrospraying/Electrodeposition: Dissolve the promethium compound in a suitable solvent. Use an electrospraying or electrodeposition technique to deposit a thin, uniform layer of the **Promethium-145** compound onto the substrate.
  - Annealing: Anneal the deposited layer under a controlled atmosphere to convert the compound to a stable form (e.g., oxide) and to ensure good adhesion to the substrate.
  - Activity Measurement: Characterize the activity of the prepared source using a calibrated radiation detector.

## Protocol 2: Semiconductor p-n Junction Fabrication

- Substrate Selection: Choose a wide bandgap semiconductor wafer, such as 4H-SiC or diamond, for its radiation hardness and high energy conversion efficiency.<sup>[9][10]</sup>
- Doping:
  - Create a p-n junction within the semiconductor wafer using ion implantation or epitaxial growth techniques.

- For a 4H-SiC wafer, p-type doping can be achieved with aluminum (Al) and n-type doping with nitrogen (N).
- Contact Formation:
  - Deposit metal contacts on the p-type and n-type regions of the wafer using techniques like sputtering or electron-beam evaporation.
  - Common contact materials for 4H-SiC include nickel/titanium for the n-type and aluminum/titanium for the p-type.
  - Anneal the contacts to ensure ohmic behavior.
- Device Isolation: If multiple devices are fabricated on a single wafer, use etching techniques to isolate individual p-n junction cells.

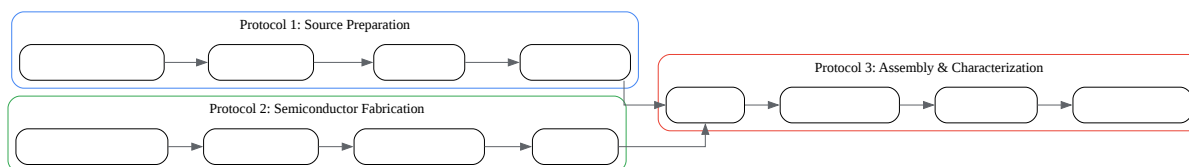
## Protocol 3: Betavoltaic Cell Assembly and Characterization

- Assembly:
  - In a shielded environment, carefully place the prepared **Promethium-145** source in close proximity to the fabricated semiconductor p-n junction. A common configuration is a planar "sandwich" structure.
  - Ensure a vacuum or an inert gas atmosphere between the source and the semiconductor to prevent energy loss of the emitted radiation.
  - Encapsulate the entire assembly in a hermetically sealed package, which also serves as a primary radiation shield.
- Electrical Characterization:
  - Connect the electrical contacts of the betavoltaic cell to a precision source meter or a semiconductor parameter analyzer.
  - Measure the current-voltage (I-V) characteristics of the device in the dark to determine the open-circuit voltage (Voc), short-circuit current (Isc), fill factor (FF), and maximum power

output ( $P_{\max}$ ).

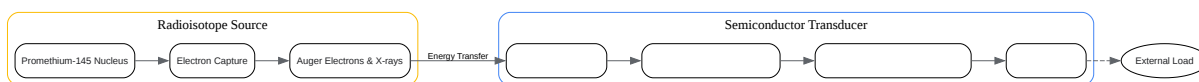
- Performance Evaluation:
  - Calculate the energy conversion efficiency of the battery by dividing the maximum electrical power output by the total power emitted by the radioactive source.
  - Conduct long-term stability tests to monitor the degradation of the battery's performance over time.

## Visualizations



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Fig. 1: Experimental workflow for Pm-145 nuclear battery fabrication.



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Fig. 2: Energy conversion pathway in a Pm-145 betavoltaic cell.

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